2,3-Dimethylbenzenesulfonic Acid: Solubility Profile & Technical Guide

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Compound of Interest

Compound Name:	*2,3-Dimethylbenzenesulfonic acid*
CAS No.:	*25321-41-9*
Cat. No.:	*B1583144*

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Executive Summary

2,3-Dimethylbenzenesulfonic acid (CAS: 88-62-0) is a strong organic acid and a structural isomer of the widely used xylenesulfonic acid mixtures. Unlike its more common isomer, 2,4-dimethylbenzenesulfonic acid, the 2,3-isomer presents a unique steric profile due to the ortho-vicinal methyl groups relative to the sulfonic acid moiety.

Its solubility behavior is governed by the amphiphilic nature of the molecule: the hydrophilic sulfonic acid head group (

) drives solubility in polar protic solvents, while the lipophilic dimethylbenzene core limits interaction with non-polar media. This guide synthesizes available empirical data with theoretical solvation principles to provide a predictive solubility map.

Key Physicochemical Parameters

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Property	Value / Description	Source
IUPAC Name	2,3-Dimethylbenzenesulfonic acid	[1]
CAS Number	88-62-0 (Specific Isomer); 25321-41-9 (General Xylenesulfonic acid)	[1, 2]
Molecular Weight	186.23 g/mol	[1]
Physical State	Solid (Hygroscopic crystalline powder)	[2]
Melting Point	~60–65 °C	[2]
pKa (Predicted)	-0.36 ± 0.50 (Strong Acid)	[2]
Acidity Function	Comparable to -Toluenesulfonic acid (-TSA)	[3]

Solubility Landscape & Solvent Screening

The solubility of 2,3-DBSA is dictated by the "Like Dissolves Like" principle, modified by the strong hydrogen-bonding capability of the sulfonic acid group. The following classification is derived from comparative isomer data (2,4-DBSA) and fundamental solvation thermodynamics.

Polar Protic Solvents (High Solubility)

- Solvents: Water, Methanol, Ethanol, Isopropanol.
- Mechanism: The sulfonic acid group undergoes ionization and strong hydrogen bonding. In water, 2,3-DBSA acts as a hydrotrope, capable of self-association and increasing the solubility of hydrophobic compounds.
- Trend: Solubility decreases as the carbon chain length of the alcohol increases (Methanol > Ethanol > Isopropanol).

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Polar Aprotic Solvents (Moderate to High Solubility)

- Solvents: DMSO, DMF, DMAc.
- Mechanism: These solvents are excellent hydrogen bond acceptors. They effectively solvate the proton of the sulfonic acid group (

).
- Use Case: Ideal for reaction media where protic solvents might interfere (e.g., nucleophilic substitutions).

Polar Aprotic / Moderate Polarity (Low to Moderate Solubility)

- Solvents: Acetone, Ethyl Acetate, Acetonitrile.[1]
- Mechanism: Solubility is limited. While dipole-dipole interactions exist, these solvents lack the H-bond network density to fully stabilize the ionic/polar head group at high concentrations compared to alcohols.
- Observation: 2,4-DBSA is reported as "slightly soluble" in acetone [2].[2] Expect similar behavior for the 2,3-isomer.

Non-Polar Solvents (Poor Solubility)

- Solvents: Hexane, Heptane, Diethyl Ether, Toluene.
- Mechanism: The highly polar sulfonic acid group is energetically unfavorable in a non-polar lattice.
- Application: These solvents are excellent antisolvents for crystallization or precipitation of 2,3-DBSA from reaction mixtures.

Summary Table: Predicted Solubility Profile

Data extrapolated from 2,4-isomer empirical values [2].

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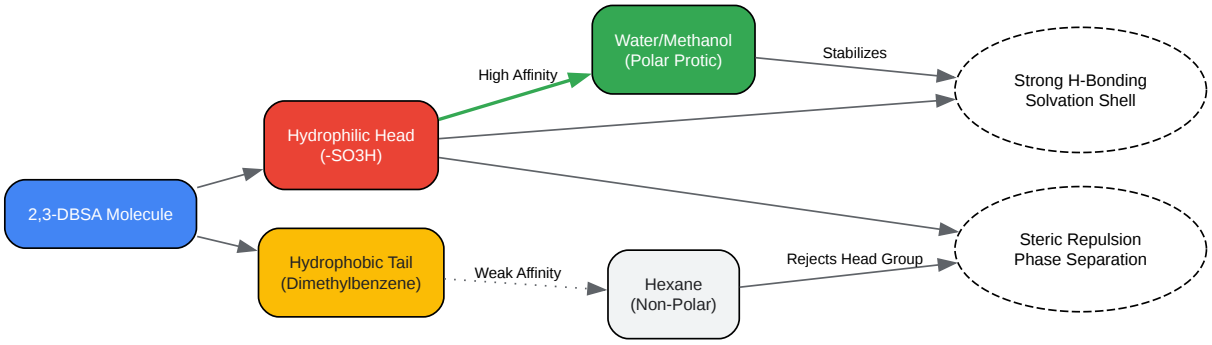
Solvent Class	Representative Solvent	Solubility Rating	Primary Interaction
Aqueous	Water	Very High (> 500 mg/mL)	Ion-Dipole / H-Bonding
Alcohol	Methanol	High	H-Bonding
Alcohol	Ethanol	Moderate-High	H-Bonding / Hydrophobic
Ketone	Acetone	Low-Moderate	Dipole-Dipole
Ether	Diethyl Ether	Poor	Weak Dipole
Hydrocarbon	Hexane	Insoluble	Induced Dipole (Mismatch)

Mechanistic Visualization

The following diagram illustrates the solvation mechanism and the competition between the hydrophilic head and hydrophobic tail.



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Caption: Schematic of the amphiphilic solvation conflict. High solubility in polar solvents is driven by the stabilization of the sulfonic acid head group.

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Experimental Protocols (Self-Validating)

Since specific literature data for the 2,3-isomer is sparse, empirical determination is required for critical applications. The following protocols are designed to generate high-integrity solubility data.

Protocol A: Gravimetric Solubility Determination (The Gold Standard)

Objective: Determine the saturation solubility (

) in mg/mL. Scope: Suitable for non-volatile solutes like 2,3-DBSA.

- Preparation:
  - Dry the 2,3-DBSA sample in a vacuum oven at 40°C for 4 hours to remove residual moisture (critical due to hygroscopicity).
  - Select three scintillation vials per solvent (Triplicate analysis).
- Saturation:
  - Add 5 mL of the target solvent to each vial.
  - Add 2,3-DBSA in excess until a solid precipitate persists at the bottom.
  - Place vials in a temperature-controlled shaker (e.g., 25°C ± 0.1°C) for 24 hours.
- Equilibration:
  - Allow vials to stand for 4 hours to let undissolved solids settle.
  - Validation Step: Ensure solid is still present. If not, add more solid and repeat.
- Sampling & Drying:
  - Filter the supernatant using a 0.45 µm PTFE syringe filter (pre-warmed if measuring at elevated temps).

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- Pipette exactly 1.0 mL of the filtrate into a pre-weighed aluminum weighing dish (
).
- Evaporate the solvent (fume hood for organics, oven for water).
- Dry residue to constant weight (
).

- Calculation:

Protocol B: HPLC Saturation Method (High Precision)

Objective: Quantify solubility when sample volume is limited or for trace analysis. Reference Method: Adapted from standard HPLC protocols for aromatic sulfonic acids [2].

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 5 µm.
- Mobile Phase: Acetonitrile : Water (with 0.1%
) [30:70 v/v].
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (Sulfonic acid absorption) or 254 nm (Aromatic ring).
- Procedure:
  - Prepare a standard curve of 2,3-DBSA (0.01 – 1.0 mg/mL).
  - Dilute the saturated supernatant (from Protocol A) with mobile phase until it falls within the linear range.
  - Inject and calculate concentration based on peak area integration.

Applications in Drug Development

The specific solubility profile of 2,3-DBSA makes it a valuable tool in pharmaceutical salt selection.

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Salt Selection (Counter-ion)

Sulfonic acids are often used to form salts with basic drug candidates (APIs) to improve their bioavailability.

- Advantage: The 2,3-DBSA anion (

) is a stable, non-toxic counter-ion.

- Process:
  - Dissolve the basic API in a non-polar solvent (where the salt is insoluble).
  - Dissolve 2,3-DBSA in a minimum volume of Ethanol or Acetone.
  - Add the acid solution to the API solution.
  - The 2,3-dimethylbenzenesulfonate salt precipitates due to the antisolvent effect described in Section 2.4.

Acid Catalysis

- Use: Esterification, Alkylation.[3]
- Benefit: Unlike sulfuric acid, 2,3-DBSA is soluble in organic phases (like toluene/ethanol mixtures), allowing for homogeneous catalysis which can be later removed by aqueous extraction (due to its high water solubility).

Synthesis & Process Workflow

Understanding the origin of 2,3-DBSA helps in assessing purity and potential isomeric impurities (mainly 3,4-dimethylbenzenesulfonic acid).

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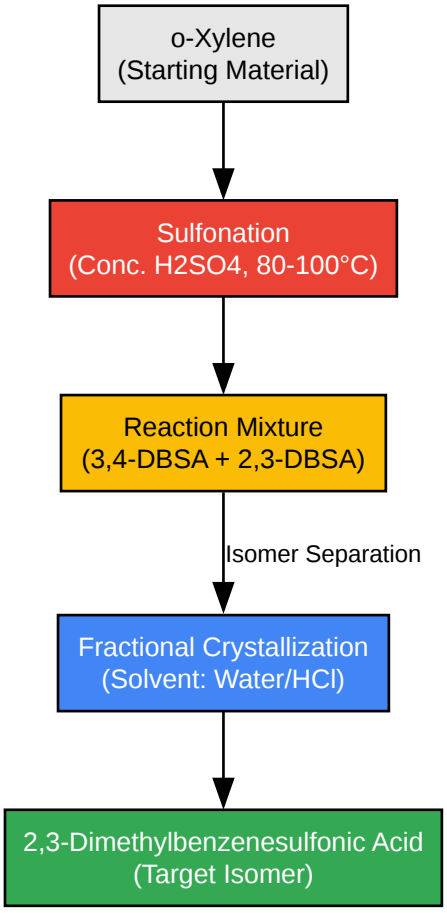

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Caption: Synthesis pathway via sulfonation of o-xylene. The 2,3-isomer is often the minor product compared to the 3,4-isomer due to steric hindrance.

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